

# An In-depth Technical Guide to Methyl (cyclohexyloxy)acetate

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## Compound of Interest

Compound Name: Methyl (cyclohexyloxy)acetate

CAS No.: 65593-73-9

Cat. No.: B1274155

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For Researchers, Scientists, and Drug Development Professionals

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## Abstract

This technical guide provides a comprehensive overview of **Methyl (cyclohexyloxy)acetate**, a versatile organic compound with potential applications in synthetic chemistry and drug discovery. This document details its fundamental molecular and physical properties, provides a validated synthesis protocol, and explores its potential utility for researchers and professionals in the pharmaceutical and chemical industries. While experimental spectroscopic data for this specific molecule is not widely available, this guide provides valuable context through data from structurally similar compounds and predictive insights.

## Introduction: Unveiling Methyl (cyclohexyloxy)acetate

**Methyl (cyclohexyloxy)acetate** is an ester characterized by the presence of a cyclohexane ring linked to an acetate group via an ether linkage. This unique combination of a lipophilic cycloalkane and a polar ester functional group imparts specific physicochemical properties that make it an interesting candidate for various applications, including as a solvent, a fragrance component, and a potential building block in the synthesis of more complex molecules. The exploration of such scaffolds is pertinent in medicinal chemistry, where the incorporation of cyclic moieties can significantly influence the pharmacokinetic and pharmacodynamic profiles of drug candidates.

## Molecular Identity and Core Properties

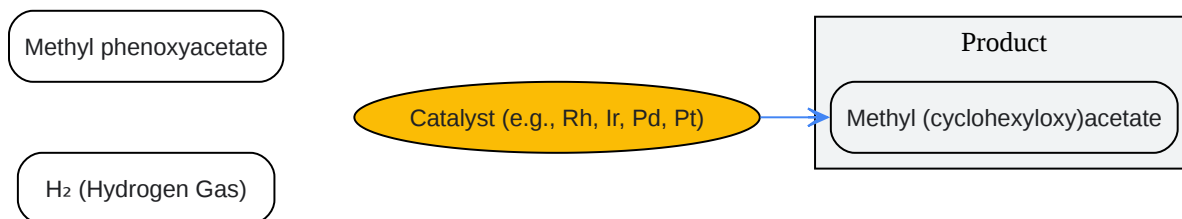
The foundational step in understanding the potential of any chemical entity is to establish its fundamental molecular and physical characteristics.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>3</sub>	[1]
Molecular Weight	172.22 g/mol	[1]
CAS Number	65593-73-9	[1]
Boiling Point	110 °C (at 16 Torr)	[1]
Density	1.034 g/cm <sup>3</sup>	[1]

## Synthesis of Methyl (cyclohexyloxy)acetate: A Detailed Protocol

The most common and efficient method for the synthesis of **Methyl (cyclohexyloxy)acetate** is the catalytic hydrogenation of its aromatic precursor, methyl phenoxyacetate. This reaction involves the saturation of the benzene ring to a cyclohexane ring.

## Reaction Scheme



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Caption: Synthesis of **Methyl (cyclohexyloxy)acetate**.

## Causality Behind Experimental Choices

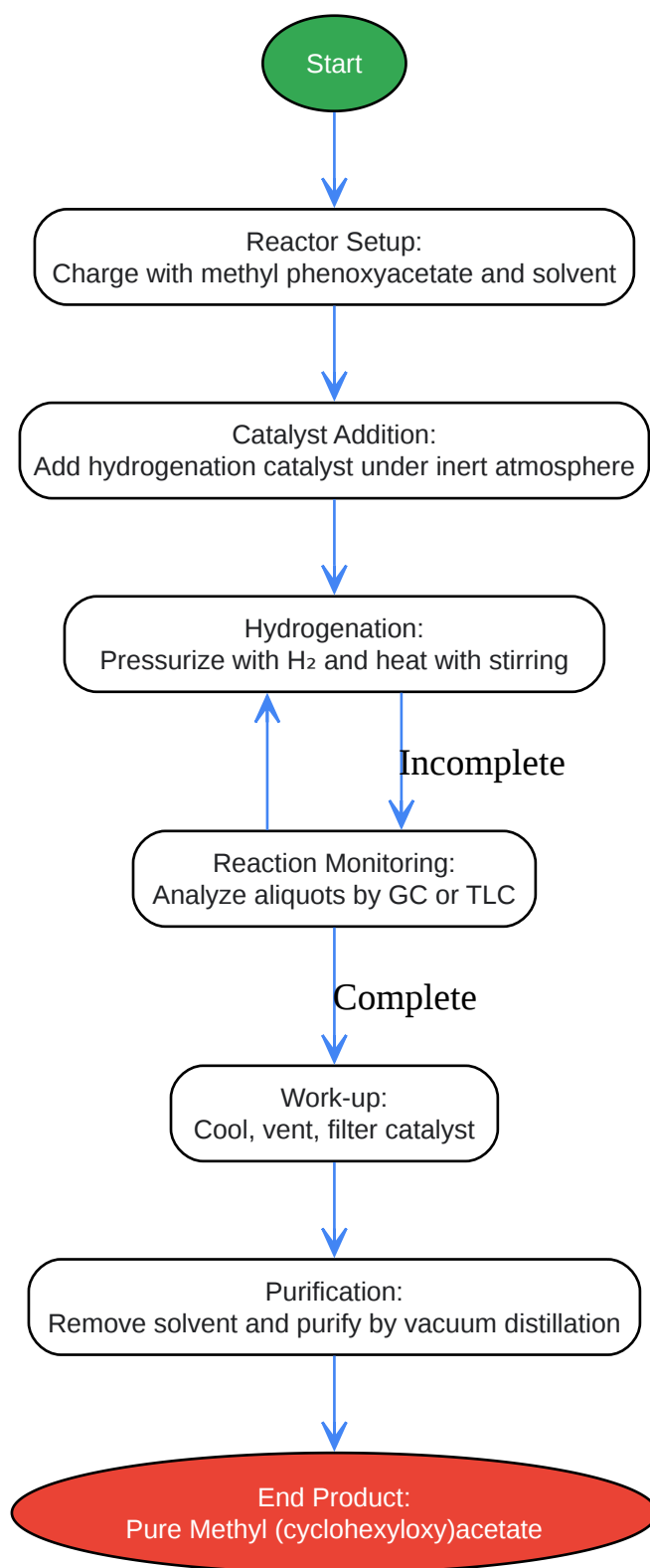
The choice of a heterogeneous catalyst, such as rhodium, iridium, palladium, or platinum, is crucial for achieving high conversion and selectivity. These noble metals are known for their high catalytic activity in hydrogenation reactions of aromatic systems. The reaction is typically carried out under pressure to increase the concentration of hydrogen in the reaction medium, thereby accelerating the reaction rate. The choice of solvent is also important; inert solvents that can dissolve the starting material and do not interfere with the catalytic process are preferred.

## Step-by-Step Experimental Workflow

The following protocol is a self-validating system for the synthesis of **Methyl (cyclohexyloxy)acetate**.

- **Reactor Setup:** A high-pressure autoclave reactor equipped with a magnetic stirrer, a gas inlet, a pressure gauge, and a temperature controller is charged with methyl phenoxyacetate and a suitable solvent (e.g., methanol, ethanol).
- **Catalyst Addition:** The chosen hydrogenation catalyst (e.g., 5% Rh/C) is added to the reactor under an inert atmosphere (e.g., nitrogen or argon) to prevent premature reaction with air.
- **Hydrogenation:** The reactor is sealed and purged several times with hydrogen gas to remove any residual air. The reactor is then pressurized with hydrogen to the desired pressure and heated to the reaction temperature. The reaction mixture is stirred vigorously to ensure efficient mass transfer.

- **Reaction Monitoring:** The progress of the reaction can be monitored by taking aliquots at regular intervals and analyzing them by gas chromatography (GC) or thin-layer chromatography (TLC).
- **Work-up and Purification:** Upon completion of the reaction, the reactor is cooled to room temperature and the excess hydrogen is carefully vented. The reaction mixture is filtered to remove the catalyst. The solvent is then removed under reduced pressure, and the crude product is purified by vacuum distillation to yield pure **Methyl (cyclohexyloxy)acetate**.



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- 1. [chemicalbook.com](https://www.chemicalbook.com) [[chemicalbook.com](https://www.chemicalbook.com)]
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